

# chemical formula and molecular weight of erythronic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,3,4-Trihydroxybutanoic acid

Cat. No.: B3183630

[Get Quote](#)

An In-depth Technical Guide to Erythronic Acid for Researchers and Drug Development Professionals

## Introduction

Erythronic acid is a four-carbon sugar acid that plays a role in various biochemical pathways, particularly in carbohydrate metabolism.[1] It is an endogenous metabolite found in various biological fluids, including urine, plasma, and cerebrospinal fluid. This guide provides a comprehensive overview of the chemical and physical properties of erythronic acid, its synthesis, and analytical methodologies relevant to researchers, scientists, and professionals in drug development.

## Core Chemical Properties

A thorough understanding of the fundamental chemical and physical properties of erythronic acid is essential for its application in research and development.

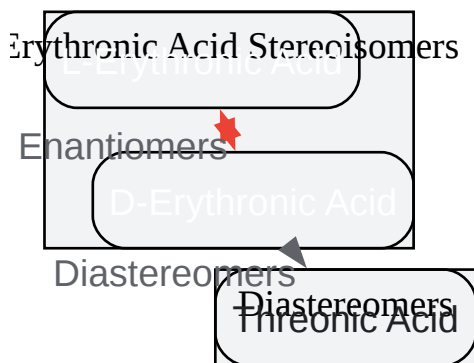
## Chemical Formula and Molecular Weight

Erythronic acid is a simple sugar acid with a straightforward molecular composition. The empirical and molecular formula for erythronic acid is  $C_4H_8O_5$ . [2][3] This composition gives it a molecular weight of approximately 136.10 g/mol. [3][4]

Property	Value	Source(s)
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>5</sub>	[2][3]
Molecular Weight	136.10 g/mol	[3][4]
Exact Mass	136.03717335 Da	[2][3]

## Stereoisomerism

Erythronic acid contains two chiral centers, leading to the existence of stereoisomers. The two enantiomeric forms are D-erythronic acid and L-erythronic acid.[4] The D-enantiomer has the (2R,3R) configuration, while the L-enantiomer has the (2S,3S) configuration.[3][4] These enantiomers are non-superimposable mirror images of each other.[5] The spatial arrangement of atoms can significantly impact the biological activity of a molecule, making the distinction between stereoisomers critical in drug development.[6][7] Diastereomers of erythronic acid, which are stereoisomers that are not mirror images, also exist, with threonic acid being a notable example.[8]



[Click to download full resolution via product page](#)

Caption: Relationship between stereoisomers of erythronic acid.

## Physicochemical Properties

The physicochemical properties of erythronic acid are crucial for designing experimental protocols, such as selecting appropriate solvents and analytical techniques.

Property	Value	Source(s)
Appearance	White crystalline solid	[1]
Boiling Point	518.9°C at 760 mmHg	[2]
Density	1.65 g/cm <sup>3</sup>	[2]
Melting Point	100 - 102 °C	[4]
Hydrogen Bond Donor Count	4	[2]
Hydrogen Bond Acceptor Count	5	[2]
Rotatable Bond Count	3	[2]

## Synthesis of Erythronic Acid

The synthesis of erythronic acid and its derivatives is a key area of research, particularly for studying its biological functions and potential as a therapeutic agent. A common precursor for the synthesis of 4-phospho-D-erythronate, an intermediate in some bacterial metabolic pathways, is D-erythronolactone.[9]

### Synthetic Pathway Overview

A straightforward, multi-step synthesis of 4-phospho-D-erythronate from the relatively inexpensive D-erythronolactone has been reported.[9] This process involves protection of hydroxyl groups, phosphorylation, and subsequent deprotection to yield the final product.[9] Other synthetic routes include the oxidation of D-glucose.[10]



[Click to download full resolution via product page](#)

Caption: Simplified workflow for the synthesis of 4-phospho-D-erythronate.

## Experimental Protocol: Synthesis of 4-Phospho-D-Erythronate from D-Erythronolactone

The following protocol is a summarized example based on reported methods.[9]

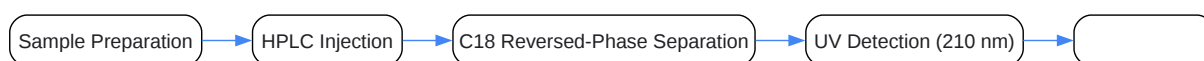
- Protection of D-Erythronolactone: React D-erythronolactone with a suitable protecting group to mask the hydroxyl groups, preventing them from reacting in subsequent steps.
- Phosphorylation: Introduce a phosphate group at the C4 position using a phosphorylating agent.
- Deprotection: Remove the protecting groups to yield 4-phospho-D-erythronate.
- Purification: Isolate and purify the final product using techniques such as fractional crystallization.[9]

## Analytical Methodologies

Accurate and reliable analytical methods are essential for the quantification and characterization of erythronic acid in various matrices. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are commonly employed techniques.[11]

## High-Performance Liquid Chromatography (HPLC)

HPLC is a versatile technique for the analysis of non-volatile compounds like erythronic acid. [11] A common approach involves reversed-phase chromatography with UV detection.[11]



[Click to download full resolution via product page](#)

Caption: Experimental workflow for HPLC-UV analysis of D-erythronic acid.

## Experimental Protocol: HPLC-UV Analysis

The following is a generalized protocol for the HPLC-UV analysis of D-erythronic acid.[11]

- Sample Preparation:
  - For biological fluids, perform protein precipitation by adding a threefold excess of cold acetonitrile, vortexing, and centrifuging.
  - Collect the supernatant and evaporate to dryness under a stream of nitrogen.
  - Reconstitute the sample in the mobile phase.
  - Filter the sample through a 0.22 µm syringe filter before injection.[\[11\]](#)
- HPLC Instrumentation and Conditions:
  - HPLC Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size). [\[11\]](#)
  - Mobile Phase: A suitable mobile phase, for instance, a mixture of an aqueous buffer and an organic solvent.[\[11\]](#)
  - Flow Rate: 1.0 mL/min.[\[11\]](#)
  - Column Temperature: 30°C.[\[11\]](#)
  - Injection Volume: 10 µL.[\[11\]](#)
  - Detection: UV detector at 210 nm.[\[11\]](#)

Parameter	Value	Source(s)
Column Type	C18 reversed-phase	<a href="#">[11]</a>
Flow Rate	1.0 mL/min	<a href="#">[11]</a>
Detection Wavelength	210 nm	<a href="#">[11]</a>

## Role in Biological Systems and Drug Development

Erythronic acid is a naturally occurring sugar acid in the human body and is considered an endogenous metabolite.[\[12\]](#) It can be formed from the degradation of ascorbic acid or from

glycated proteins. In certain bacteria, its phosphorylated form, 4-phospho-D-erythronate, is an intermediate in the synthesis of pyridoxal 5'-phosphate (a form of vitamin B6).[9]

In the context of drug development, understanding the metabolic pathways involving erythronic acid can provide insights into metabolic diseases.[12] Furthermore, its stereoisomers can serve as chiral building blocks in the synthesis of more complex molecules. The study of erythronic acid and its derivatives continues to be an area of interest for researchers exploring metabolic regulation and developing novel therapeutic agents.

## Conclusion

Erythronic acid, with its well-defined chemical formula of  $C_4H_8O_5$  and a molecular weight of 136.10 g/mol, is a significant molecule in the field of biochemistry and has potential applications in drug development.[2][3][4] Its stereochemistry plays a crucial role in its biological activity. The synthesis and analytical methodologies outlined in this guide provide a foundation for researchers and scientists to further explore the properties and applications of this versatile sugar acid.

## References

- L-erythronic acid - LookChem. (n.d.).
- L-erythronic acid |  $C_4H_8O_5$  | CID 10149650 - PubChem. (n.d.). National Center for Biotechnology Information.
- Erythronic acid, tetrakis-TMS - NIST WebBook. (n.d.). National Institute of Standards and Technology.
- Erythronic acid |  $C_4H_8O_5$  | CID 2781043 - PubChem. (n.d.). National Center for Biotechnology Information.
- A Simple Route for Synthesis of 4-Phospho-D-Erythronate - PMC. (n.d.). National Center for Biotechnology Information.
- HPLC Methods for analysis of Erythronic acid - HELIX Chromatography. (n.d.).
- Showing metabocard for Erythronic acid (HMDB0000613) - Human Metabolome Database. (n.d.).
- US7955489B2 - Methods for the electrolytic production of erythrose or erythritol - Google Patents. (n.d.).
- High-performance liquid chromatographic determination of erythromycin - PubMed. (n.d.). National Center for Biotechnology Information.
- HPLC Methods for analysis of Erythromycin - HELIX Chromatography. (n.d.).

- Method development and validation by chromatographic method for determination of erythromycin in pharmaceutical dosage form - The Pharma Innovation Journal. (n.d.).
- Ethacrynic Acid | C13H12Cl2O4 | CID 3278 - PubChem. (n.d.). National Center for Biotechnology Information.
- What is Ethacrynic Acid used for? - Patsnap Synapse. (2024, June 14).
- Ethacrynic Acid: A Promising Candidate for Drug Repurposing as an Anticancer Agent. (n.d.).
- Etacrynic acid - Wikipedia. (n.d.).
- Ethacrynic acid (oral route) - Side effects & dosage - Mayo Clinic. (2025, December 1).
- Ethacrynic Acid: A Promising Candidate for Drug Repurposing as an Anticancer Agent - PubMed. (n.d.). National Center for Biotechnology Information.
- Ethacrynic Acid: MedlinePlus Drug Information. (2018, July 15).
- Erythromycin Formulations—A Journey to Advanced Drug Delivery - MDPI. (n.d.).
- Effects of Stereoisomers on Drug Activity. (2021, June 21).
- How Do Stereoisomers Affect Drug Activity? - Chemistry For Everyone - YouTube. (2025, July 24).
- Stereochemistry in Drug Action - PMC. (n.d.). National Center for Biotechnology Information.
- Chiral Centers, Diastereomers & Meso Compounds Explained | Stereoisomers in Organic Chemistry - YouTube. (2021, February 13).
- Organic Chemistry: Stereoisomers - YouTube. (2024, May 23).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 13752-84-6: Erythronic acid | CymitQuimica [cymitquimica.com]
- 2. L-erythronic acid | lookchem [lookchem.com]
- 3. L-erythronic acid | C4H8O5 | CID 10149650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Erythronic acid | C4H8O5 | CID 2781043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. acikders.ankara.edu.tr [acikders.ankara.edu.tr]
- 6. m.youtube.com [m.youtube.com]
- 7. Stereochemistry in Drug Action - PMC [pmc.ncbi.nlm.nih.gov]

- 8. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 9. A Simple Route for Synthesis of 4-Phospho-D-Erythronate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. US7955489B2 - Methods for the electrolytic production of erythrose or erythritol - Google Patents [[patents.google.com](https://patents.google.com)]
- 11. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 12. [abmole.com](https://abmole.com) [[abmole.com](https://abmole.com)]
- To cite this document: BenchChem. [chemical formula and molecular weight of erythronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3183630#chemical-formula-and-molecular-weight-of-erythronic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)